

# An In-depth Technical Guide to 2-Aminobutane Carbonate

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## Compound of Interest

Compound Name: 2-Aminobutane carbonate

Cat. No.: B15178581

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Disclaimer: This document provides a technical overview based on available data for 2-aminobutane and general chemical principles. "2-Aminobutane carbonate" is the salt formed from 2-aminobutane and carbonic acid. As such, a specific CAS number for this salt is not readily available. The safety and handling information provided is primarily based on the properties of the parent amine, 2-aminobutane.

## Chemical Identification and Properties

2-Aminobutane, also known as sec-butylamine, is a chiral amine that exists as two enantiomers, (R)- and (S)-, as well as a racemic mixture. The carbonate salt is formed by the reaction of 2-aminobutane with carbonic acid.

CAS Numbers of 2-Aminobutane Isomers:

Isomer/Mixture	CAS Number
(±)-2-Aminobutane (racemic)	13952-84-6[1]
(R)-(-)-2-Aminobutane	13250-12-9[2]
(S)-(+)-2-Aminobutane	513-49-5[3]

Physicochemical Properties of (±)-2-Aminobutane:

Property	Value
Molecular Formula	C4H11N[1]
Molecular Weight	73.14 g/mol [2]
Appearance	Colorless liquid with an ammonia-like or fishy odor[4]
Boiling Point	63 °C (145.4 °F)[1]
Melting Point	-104 °C[4]
Flash Point	-19 °C (-2.2 °F)[1]
Density	0.724 g/mL at 25 °C[5]
Solubility	Miscible in water[4]
Vapor Pressure	180 hPa at 20 °C[1]
Autoignition Temperature	355 °C (671 °F)[1]

## Safety and Hazard Information for (±)-2-Aminobutane

The primary hazards associated with **2-aminobutane carbonate** will be driven by the characteristics of 2-aminobutane, which is a highly flammable, corrosive, and toxic substance.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	1A	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE) and Handling:

Exposure Route	Recommended PPE and Handling Precautions
Inhalation	Use only outdoors or in a well-ventilated area. In case of insufficient ventilation, wear suitable respiratory equipment.
Skin	Wear protective gloves and clothing. Wash skin thoroughly after handling. Take off immediately all contaminated clothing and wash it before reuse <sup>[1]</sup> .
Eyes	Wear eye and face protection, such as safety glasses with side-shields or goggles.
General Handling	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician[1].
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Immediately call a POISON CENTER or doctor/physician[1].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician[1].
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician[1].

## Experimental Protocols

### Proposed Synthesis of **2-Aminobutane Carbonate**:

This is a general protocol for the in-situ formation of **2-aminobutane carbonate**.

Objective: To prepare a solution of **2-aminobutane carbonate** from 2-aminobutane and a carbonate source.

#### Materials:

- (±)-2-Aminobutane (or an enantiomerically pure form)
- Deionized water, ethanol, or other suitable solvent
- Dry ice (solid carbon dioxide) or sodium bicarbonate
- Stir plate and stir bar
- Beaker or flask

- pH meter or pH indicator strips

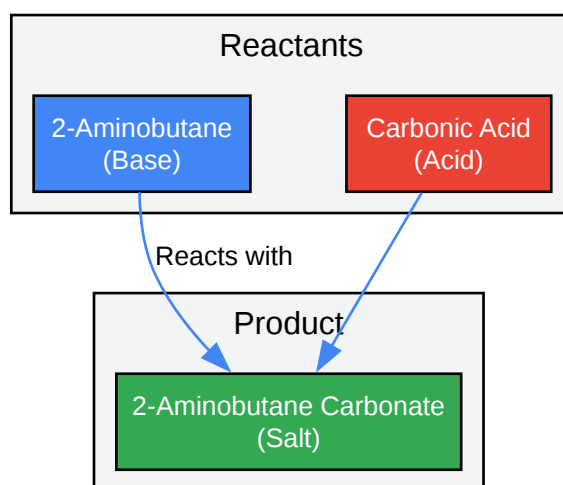
#### Procedure:

- In a well-ventilated fume hood, dissolve a known concentration of 2-aminobutane in the chosen solvent in a beaker or flask with a stir bar.
- Cool the solution in an ice bath, as the reaction of an amine with an acid is exothermic.
- Slowly add small pieces of dry ice to the stirring solution. Carbon dioxide gas will sublime and dissolve in the solvent to form carbonic acid, which will then react with the 2-aminobutane. Alternatively, a stoichiometric amount of sodium bicarbonate can be added portion-wise.
- Monitor the pH of the solution. The initial basic solution of 2-aminobutane will become more neutral as the carbonate salt is formed.
- Continue adding the carbonate source until the desired pH or stoichiometric equivalence is reached.
- The resulting solution contains **2-aminobutane carbonate**.

Note: This procedure describes the formation of the salt in solution. Isolation of a solid **2-aminobutane carbonate** salt may require evaporation of the solvent, though the salt may be hygroscopic and difficult to handle.

## Logical Relationships and Pathways

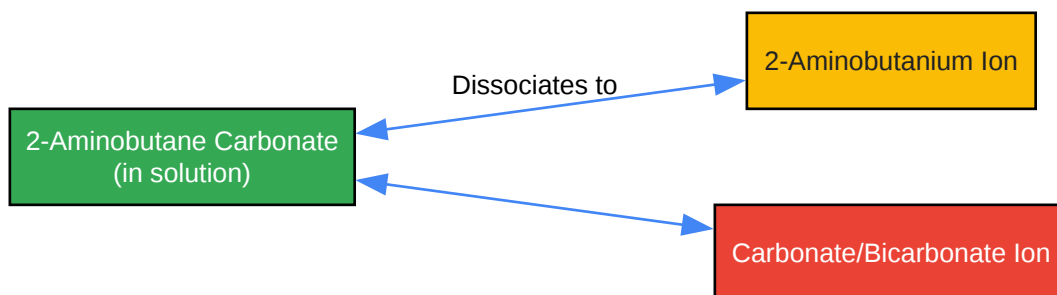
The formation of **2-aminobutane carbonate** is a straightforward acid-base reaction. The following diagram illustrates this relationship.



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Caption: Formation of **2-Aminobutane Carbonate**.

The dissociation of **2-aminobutane carbonate** in an aqueous solution is an equilibrium process, as depicted below.



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Caption: Dissociation of **2-Aminobutane Carbonate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Aminobutane Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15178581#cas-number-and-safety-data-for-2-aminobutane-carbonate]

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